

# An In-Depth Technical Guide to 3',4'-Dimethylacetanilide

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## Compound of Interest

Compound Name: *N*-(3,4-Dimethylphenyl)acetamide

Cat. No.: B181777

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of 3',4'-Dimethylacetanilide (also known as **N-(3,4-dimethylphenyl)acetamide**). The document details the compound's structure, identifiers, and physicochemical characteristics. It includes a detailed experimental protocol for its synthesis and summarizes available spectral data for its characterization. This guide is intended to serve as a foundational resource for researchers and professionals in chemistry and drug development who are interested in this compound, primarily as a synthetic intermediate or reference standard. It is important to note that, based on a thorough review of scientific literature, there is currently no significant published data on the specific biological activities, mechanisms of action, or associated signaling pathways for 3',4'-Dimethylacetanilide.

## Chemical Structure and Identifiers

3',4'-Dimethylacetanilide is an aromatic organic compound classified as an acetamide. Its structure consists of a 3,4-dimethylphenyl group attached to the nitrogen atom of an acetamide moiety.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	N-(3,4-dimethylphenyl)acetamide[ <a href="#">1</a> ]
CAS Number	2198-54-1[ <a href="#">2</a> ]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO[ <a href="#">2</a> ]
Molecular Weight	163.22 g/mol [ <a href="#">1</a> ]
Synonyms	3',4'-Acetoxylidide, N-Acetyl-3,4-xylidine, 3,4-DMA[ <a href="#">2</a> ]
InChI	InChI=1S/C10H13NO/c1-7-4-5-10(6-8(7)2)11-9(3)12/h4-6H,1-3H3,(H,11,12)[ <a href="#">2</a> ]
InChIKey	UAOIEEWQVAXCFY-UHFFFAOYSA-N[ <a href="#">2</a> ]
Canonical SMILES	CC1=C(C=C(C=C1)NC(=O)C)C[ <a href="#">3</a> ]

## Physicochemical Properties

The physical and chemical properties of 3',4'-Dimethylacetanilide are summarized in the table below. The compound is a solid at room temperature with limited solubility in water but better solubility in organic solvents.

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	96-98 °C	[4]
Boiling Point	290.31 °C (rough estimate)	[4]
Density	1.0508 g/cm <sup>3</sup> (rough estimate)	[4]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[4]
Appearance	Crystals from aqueous ethanol, Solid	[4]
Vapor Pressure	0.000465 mmHg at 25°C	[5]
pKa	15.13 ± 0.70 (Predicted)	[4]
LogP	2.33480	[5]

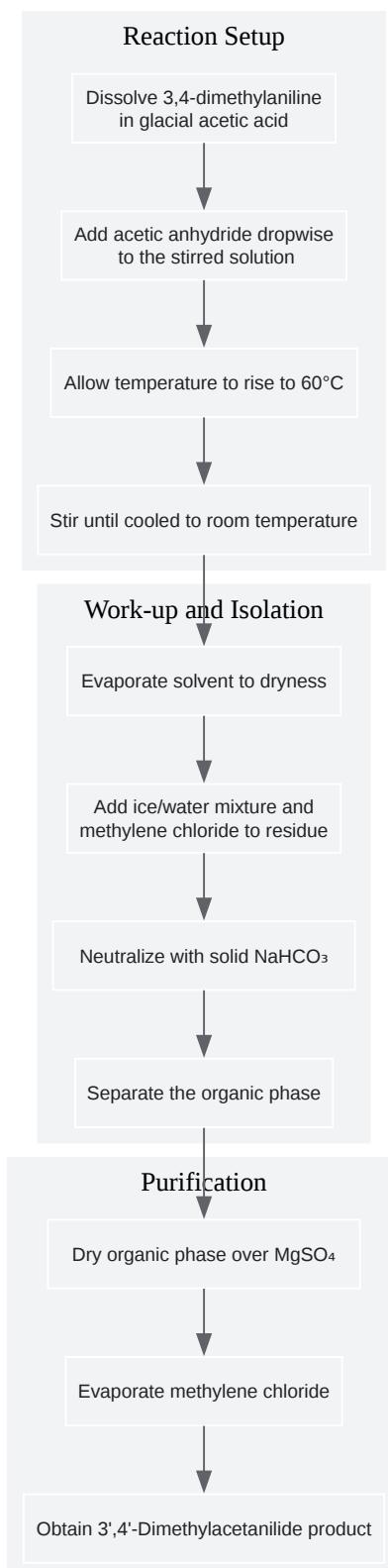
## Synthesis

3',4'-Dimethylacetanilide is typically synthesized via the acylation of 3,4-dimethylaniline with an acetylating agent such as acetic anhydride or acetyl chloride.

## Experimental Protocol: Synthesis from 3,4-Dimethylaniline

This protocol describes the synthesis of 3',4'-Dimethylacetanilide using 3,4-dimethylaniline and acetic anhydride.

### Workflow Diagram

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Caption: Workflow for the synthesis of 3',4'-Dimethylacetanilide.

**Materials:**

- 3,4-dimethylaniline
- Glacial acetic acid
- Acetic anhydride
- Methylene chloride
- Solid sodium bicarbonate ( $\text{NaHCO}_3$ )
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Ice

**Procedure:**

- In a suitable reaction vessel, dissolve 3,4-dimethylaniline in glacial acetic acid.
- While stirring the solution, add acetic anhydride dropwise at a rate that allows the temperature of the mixture to slowly increase to 60°C.
- Continue stirring the mixture as it cools to room temperature.
- Remove the solvent by evaporation under reduced pressure.
- To the resulting residue, add a mixture of water and ice, followed by the addition of methylene chloride.
- Stir the biphasic mixture and carefully add solid sodium bicarbonate in portions until the aqueous phase is neutral (cease effervescence).
- Transfer the mixture to a separatory funnel and separate the organic (methylene chloride) phase.
- Dry the organic phase over anhydrous magnesium sulfate.

- Filter to remove the drying agent and evaporate the solvent to yield the crude 3',4'-dimethylacetanilide product.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as aqueous ethanol.

## Spectral Data for Characterization

Spectroscopic methods are essential for the structural confirmation of 3',4'-Dimethylacetanilide.

Table 3: Summary of Spectroscopic Data

Technique	Data and Conditions
$^1\text{H}$ NMR	Spectrum available. Typically run in $\text{CDCl}_3$ .
$^{13}\text{C}$ NMR	Spectrum available.
FTIR	Technique: KBr Wafer.
Mass Spectrometry	Electron Ionization (EI) mass spectrum available.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the two methyl groups on the phenyl ring, the N-H proton, and the acetyl methyl group. The integration and splitting patterns of the aromatic protons are characteristic of a 1,2,4-trisubstituted benzene ring.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display signals for the two non-equivalent aromatic methyl carbons, the aromatic carbons (four substituted and three unsubstituted), the carbonyl carbon of the amide, and the acetyl methyl carbon.

## Infrared (IR) Spectroscopy

The IR spectrum of 3',4'-Dimethylacetanilide is characterized by key absorption bands that confirm its functional groups. Expected characteristic peaks include N-H stretching (around

3300  $\text{cm}^{-1}$ ), C=O stretching of the amide (around 1660  $\text{cm}^{-1}$ ), and C-H stretching from the aromatic and methyl groups.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For 3',4'-Dimethylacetanilide, the molecular ion peak  $[\text{M}]^+$  is expected at m/z 163, corresponding to its molecular weight.

## Biological Activity and Toxicology

### Biological Activity and Mechanism of Action

A comprehensive search of the scientific literature and biological databases did not yield significant data on the specific biological activities, pharmacological effects, or mechanism of action of 3',4'-Dimethylacetanilide. While the broader class of acetamide derivatives has been explored for various therapeutic applications, these findings cannot be directly extrapolated to this specific compound.<sup>[6]</sup> As such, there are no described signaling pathways associated with 3',4'-Dimethylacetanilide. Its primary role in a research and development context appears to be as a chemical intermediate for the synthesis of more complex molecules.<sup>[7][8]</sup>

## Toxicology

Toxicological data for 3',4'-Dimethylacetanilide is limited but indicates moderate acute toxicity.

Table 4: Acute Toxicity Data

Test	Route	Species	Dose	Reference
LD <sub>50</sub>	Oral	Mouse	1030 mg/kg	<a href="#">[4]</a>

The compound is classified as harmful if swallowed.<sup>[1]</sup> It is also noted as a potential questionable carcinogen based on experimental tumorigenic data with related compounds.<sup>[9]</sup> When heated to decomposition, it may emit toxic fumes of nitrogen oxides.<sup>[9]</sup>

## Conclusion

3',4'-Dimethylacetanilide is a well-characterized organic compound with established physicochemical properties and a straightforward synthetic route. The available spectral data provide a solid basis for its identification and quality control. However, for professionals in drug development, the current lack of information on its biological activity and mechanism of action is a significant data gap. Future research would be necessary to explore any potential pharmacological profile. At present, its primary utility remains as a synthetic building block in organic and medicinal chemistry.

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